

Zinc Diamyldithiocarbamate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc diamyldithiocarbamate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **zinc diamyldithiocarbamate**, covering its chemical identifiers, physicochemical properties, synthesis, and key applications. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on detailed experimental protocols and the underlying scientific principles.

Chemical Identifiers and Physicochemical Properties

Zinc diamyldithiocarbamate is a coordination complex of zinc with diamyldithiocarbamate ligands. It is primarily recognized by its CAS number 15337-18-5. A summary of its key identifiers is presented in Table 1.

Table 1: Chemical Identifiers for **Zinc Diamyldithiocarbamate**

Identifier Type	Value
CAS Number	15337-18-5[1]
IUPAC Name	zinc bis(N,N-dipentylcarbamodithioate)[1]
Molecular Formula	C22H44N2S4Zn[1]
Molecular Weight	530.2 g/mol [1]
InChI	InChI=1S/2C11H23NS2.Zn/c21-3-5-7-9-12(11(13)14)10-8-6-4-2;/h23-10H2,1-2H3,(H,13,14);/q;+2/p-2[1]
InChIKey	JGSUMMPGKPITGK-UHFFFAOYSA-L[1]
Canonical SMILES	CCCCCN(CCCCC)C(=S)[S-].CCCCCN(CCCCC)C(=S)[S-].[Zn+2][1]
Synonyms	Zinc bis(dipentylidithiocarbamate), Amyl Zimate, Vanlube AZ[1]

The physicochemical properties of **zinc diamyldithiocarbamate** are summarized in Table 2.

Table 2: Physicochemical Properties of **Zinc Diamyldithiocarbamate**

Property	Value
Melting Point	80-85 °C[2]
Appearance	White to pale yellow solid
Solubility	Insoluble in water; soluble in organic solvents like benzene.
Purity	Typically >99% after synthesis and purification[2]
Zinc Content	Approximately 12.4%[2]
Sulfur Content	Approximately 5.99%[2]

Experimental Protocols

This section details the experimental procedures for the synthesis of **zinc diamyldithiocarbamate** and its application as a lubricant additive and a rubber vulcanization accelerator.

Synthesis of Zinc Diamyldithiocarbamate

A two-step optimized laboratory method is commonly employed for the synthesis of zinc dialkyldithiocarbamates, including the diamyl variant. The process involves the initial formation of a sodium salt of the dithiocarbamic acid, followed by precipitation with a zinc salt.^[2]

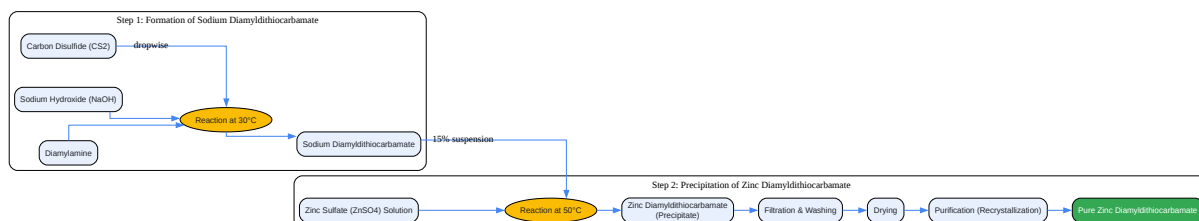
Step 1: Synthesis of Sodium Diamyldithiocarbamate

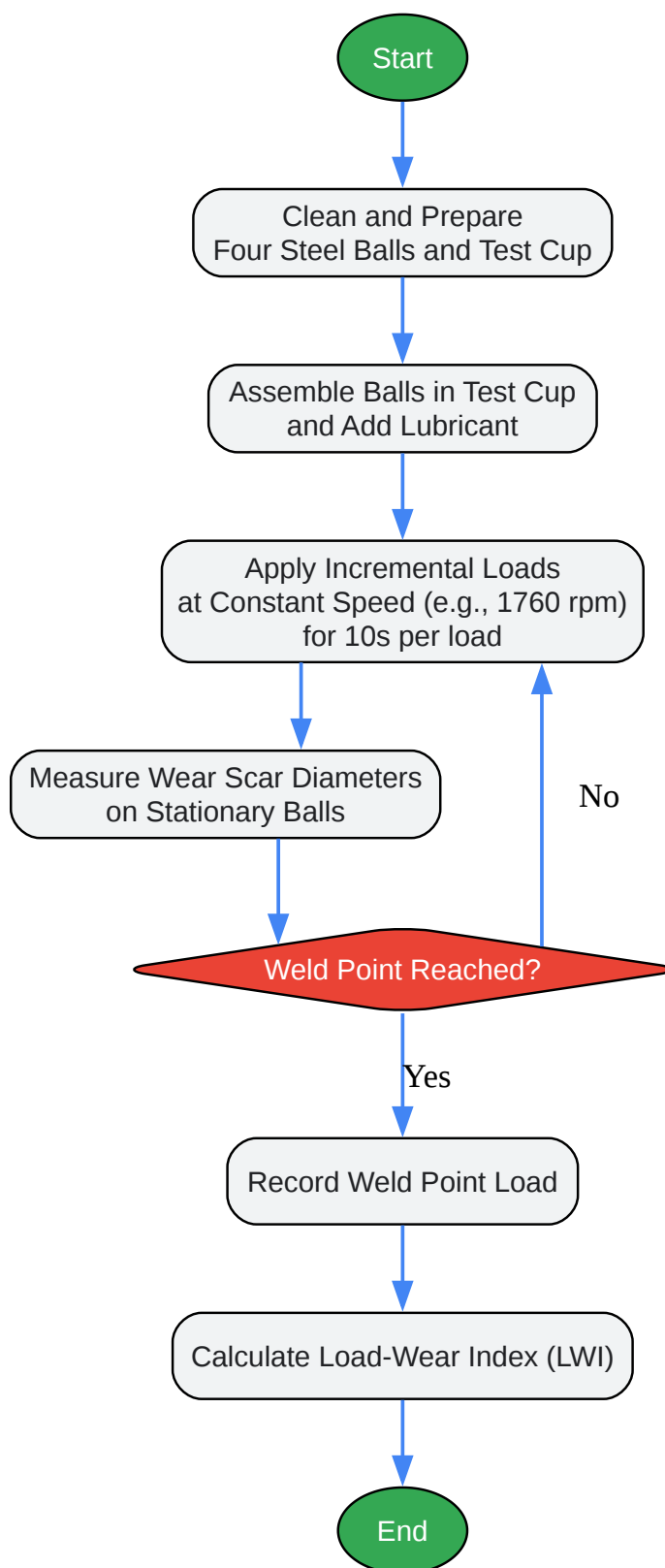
- In a reaction vessel, dissolve diamylamine in a suitable solvent.
- Add an equimolar amount of sodium hydroxide (NaOH) to the solution and stir until fully dissolved.
- Slowly add an equimolar amount of carbon disulfide (CS₂) dropwise to the mixture while maintaining the temperature at approximately 30°C. The addition should be completed over a period of 30 minutes.
- Continue stirring the reaction mixture for a specified duration to ensure the complete formation of sodium diamyldithiocarbamate.

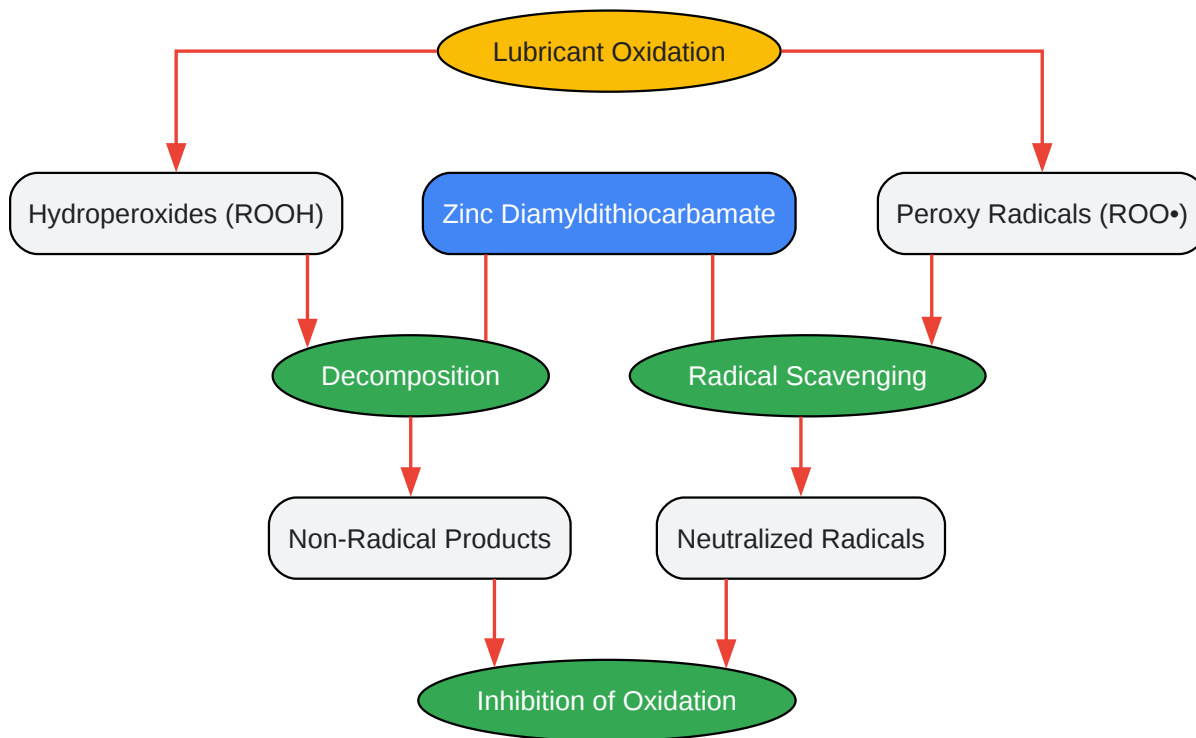
Step 2: Synthesis of Zinc Diamyldithiocarbamate

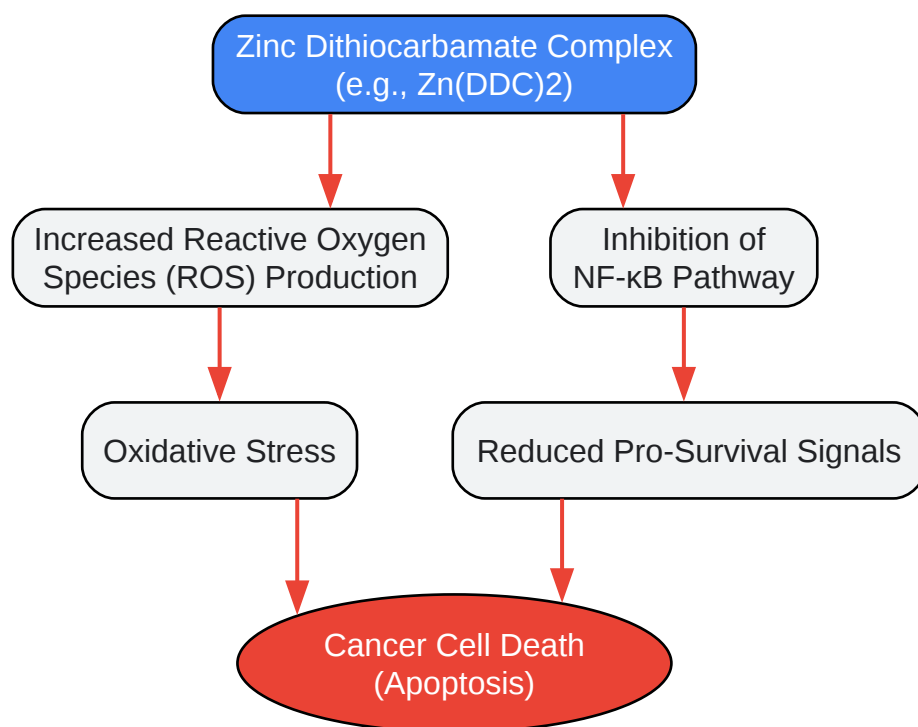
- Prepare an aqueous solution of zinc sulfate (ZnSO₄).
- Prepare an aqueous suspension of the sodium diamyldithiocarbamate synthesized in Step 1. A 15% suspension has been shown to produce high yields.^[2]
- Heat the sodium diamyldithiocarbamate suspension to 50°C.^[2]
- Slowly add the zinc sulfate solution to the heated suspension with continuous stirring. This will lead to the precipitation of **zinc diamyldithiocarbamate**.

- After the addition is complete, continue stirring for 30 minutes to ensure the reaction goes to completion.[\[2\]](#)
- Filter the precipitate and wash it thoroughly with water to remove any unreacted salts.
- Dry the resulting white to pale yellow solid to obtain pure **zinc diamyldithiocarbamate**. A yield of up to 98% can be achieved under these optimized conditions.[\[2\]](#)
- The final product can be purified by recrystallization from a solvent like benzene.[\[2\]](#)









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References

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